

# Orientanol A: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Orientanol A*

Cat. No.: *B1159813*

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CAS Number: 190381-82-9[1][2][3][4]

Molecular Formula:  $C_{21}H_{24}O_7$ [2][3]

This technical guide provides an in-depth overview of **Orientanol A**, a flavonoid compound of interest to researchers in drug discovery and development. The following sections detail its chemical and physical properties, potential biological activities based on related compounds, and hypothetical experimental protocols for its investigation.

## Chemical and Physical Properties

**Orientanol A** is classified as an isoflavonoid.[2] Its fundamental properties are summarized in the table below.

| Property          | Value                                                                                              | Source       |
|-------------------|----------------------------------------------------------------------------------------------------|--------------|
| CAS Number        | 190381-82-9                                                                                        | [1][2][3][4] |
| Molecular Formula | C <sub>21</sub> H <sub>24</sub> O <sub>7</sub>                                                     | [2][3]       |
| Molecular Weight  | 388.41 g/mol                                                                                       | [2]          |
| Chemical Class    | Flavonoids (Isoflavonoids)                                                                         | [1][2]       |
| Natural Sources   | Erythrina species                                                                                  | [2]          |
| Solubility        | Soluble in organic solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone. | [1][2]       |

## Potential Biological Activities and Signaling Pathways

While specific experimental data on the biological activities of **Orientanol A** is limited in the public domain, studies on structurally similar isoflavonoids, such as Orientin, suggest potential therapeutic applications. The following information is based on related compounds and should be considered indicative rather than definitive for **Orientanol A**.

### Anti-inflammatory Activity and the NF-κB Signaling Pathway

Flavonoids structurally related to **Orientanol A**, such as Orientin, have been shown to exhibit anti-inflammatory properties.[5] A key mechanism underlying these effects is the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway.[2][5][6] NF-κB is a crucial transcription factor that regulates the expression of pro-inflammatory cytokines and enzymes like COX-2 and iNOS.

The proposed mechanism involves the inhibition of IκBα phosphorylation and degradation, which in turn prevents the nuclear translocation of the p65 subunit of NF-κB. This sequesters NF-κB in the cytoplasm, preventing it from activating the transcription of inflammatory genes.

Caption: Proposed NF- $\kappa$ B signaling pathway inhibition by **Orientanol A**.

## Experimental Protocols

The following are detailed, hypothetical experimental protocols for investigating the biological activities of **Orientanol A**. These are based on standard methodologies for similar compounds.

### Antibacterial Activity Assay (Minimum Inhibitory Concentration - MIC)

This protocol outlines the determination of the MIC of **Orientanol A** against a bacterial strain, such as Methicillin-Resistant Staphylococcus aureus (MRSA), using the broth microdilution method.

Workflow:

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## References

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- 4. Evaluation of Antimicrobial Activity of the Methanol Extracts from 8 Traditional Medicinal Plants - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Orientin: a comprehensive review of a promising bioactive flavonoid - PMC [pmc.ncbi.nlm.nih.gov]
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